

# An In-depth Technical Guide to the Physical Characteristics of Chlorocyclohexane-d11

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chlorocyclohexane-d11

Cat. No.: B037953

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Chlorocyclohexane-d11** ( $C_6D_{11}Cl$ ), a deuterated isotopologue of chlorocyclohexane. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who utilize isotopically labeled compounds. The information is presented to facilitate a clear understanding of its fundamental physical properties, with comparative data for its non-deuterated counterpart, Chlorocyclohexane ( $C_6H_{11}Cl$ ).

## Core Physical and Chemical Properties

The introduction of deuterium in place of protium in the chlorocyclohexane molecule results in a notable increase in its molecular weight and density, while other physical properties such as boiling and melting points show minimal deviation. These characteristics are crucial for various applications, including their use as internal standards in mass spectrometry-based quantification, as tracers in metabolic studies, and in mechanistic investigations of chemical reactions.

## Data Summary

The following tables summarize the key physical and chemical properties of **Chlorocyclohexane-d11** and, for comparative purposes, Chlorocyclohexane.

Table 1: General and Physical Properties

Property	Chlorocyclohexane-d11	Chlorocyclohexane
Molecular Formula	C <sub>6</sub> D <sub>11</sub> Cl	C <sub>6</sub> H <sub>11</sub> Cl[1]
Molecular Weight	129.67 g/mol [2]	118.60 g/mol [1]
Appearance	Colorless liquid	Colorless liquid with a suffocating odor[1]
Density	1.091 g/mL at 25 °C	1.000 g/mL at 20 °C/4 °C[1]
Boiling Point	142 °C (lit.)[3]	142 °C[1]
Melting Point	-44 °C (lit.)[3]	-44.0 °C[1]
Refractive Index (n <sub>20</sub> /D)	Not available	1.4626 at 20 °C[1]

Table 2: Isotopic and Spectroscopic Information

Property	Chlorocyclohexane-d11
Isotopic Purity	98 atom % D
Mass Shift (M+)	+11
InChI	1S/C6H11Cl/c7-6-4-2-1-3-5-6/h6H,1-5H2/i1D2,2D2,3D2,4D2,5D2,6D
InChI Key	UNFUYWDGSGFDHCW-KAFHOZLVSA-N
SMILES	[2H]C1([2H])C([2H])([2H])C([2H])([2H])C([2H])(Cl)C([2H])([2H])C1([2H])[2H]

## Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **Chlorocyclohexane-d11** are not extensively published in peer-reviewed literature, standard laboratory procedures are applicable. The following outlines the general methodologies for measuring the key physical constants.

## Determination of Molecular Weight

The molecular weight of **Chlorocyclohexane-d11** is calculated based on the atomic masses of its constituent isotopes. For experimental verification, mass spectrometry is the primary technique.

- **Mass Spectrometry (MS):** A sample is introduced into a mass spectrometer, ionized, and the mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, confirming the elemental composition and isotopic enrichment.

## Measurement of Density

The density of a liquid sample like **Chlorocyclohexane-d11** can be determined using several standard methods.

- **Pycnometry:** A pycnometer, a flask with a precisely known volume, is weighed empty, then filled with the sample liquid, and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the sample must be carefully controlled and recorded.
- **Oscillating U-tube Densitometry:** This instrumental method measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is directly related to the density of the liquid. This method is fast, accurate, and requires only a small sample volume.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

- **Distillation:** The sample is heated in a distillation apparatus. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
- **Micro-boiling Point Determination:** For small sample volumes, a capillary tube method (Thiele tube) can be employed. The temperature at which a continuous stream of bubbles

emerges from a small, inverted capillary tube submerged in the sample is taken as the boiling point.

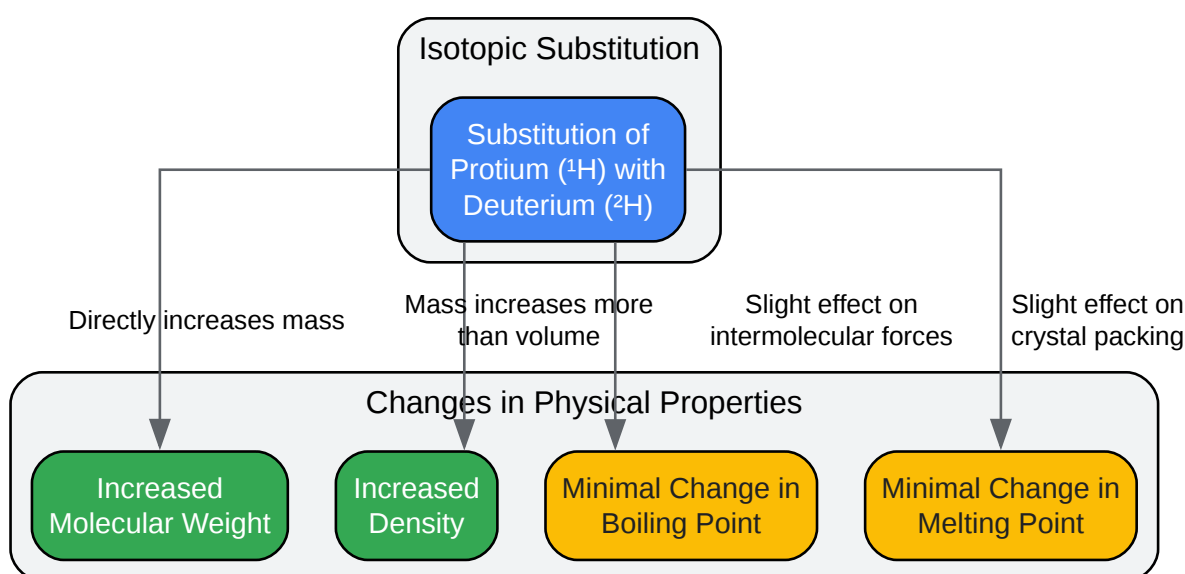
## Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For **Chlorocyclohexane-d11**, this would be the freezing point.

- **Cooling Curve Method:** The liquid sample is slowly cooled while its temperature is monitored over time. A plateau in the cooling curve indicates the freezing point of the substance.
- **Differential Scanning Calorimetry (DSC):** DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference. A distinct endothermic peak upon heating a frozen sample corresponds to its melting point.

## Impact of Deuteration on Physical Properties

The substitution of hydrogen with deuterium in organic molecules leads to predictable changes in their physical properties. This is primarily due to the increased mass of deuterium (approximately twice that of protium) and slight differences in bond lengths and strengths of C-D versus C-H bonds.



[Click to download full resolution via product page](#)

Caption: Effect of deuteration on the physical properties of chlorocyclohexane.

In the case of **Chlorocyclohexane-d11**, the most significant changes are observed in the molecular weight and density. The boiling and melting points, which are primarily influenced by the strength of intermolecular forces, are not substantially altered by deuteration. This is because the van der Waals forces, the dominant intermolecular interactions for this nonpolar molecule, are only slightly affected by the isotopic substitution.

## Conclusion

**Chlorocyclohexane-d11** is a valuable tool in various scientific disciplines. Its physical properties, particularly its increased molecular weight and density compared to its non-deuterated analog, are direct consequences of isotopic labeling. While specific experimental protocols for this deuterated compound are not readily available in the literature, its physical characteristics can be reliably determined using standard laboratory techniques. This guide provides a foundational understanding of the key physical attributes of **Chlorocyclohexane-d11** to support its effective application in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chlorocyclohexane | C<sub>6</sub>H<sub>11</sub>Cl | CID 10952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorocyclohexane-d11 | C<sub>6</sub>H<sub>11</sub>Cl | CID 11819102 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CHLOROCYCLOHEXANE-D11 | 119206-70-1 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Chlorocyclohexane-d11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037953#physical-characteristics-of-chlorocyclohexane-d11]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)